

Application Notes and Protocols for Forced Degradation Studies of Venetoclax

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Compound of Interest

Compound Name: Venetoclax N-oxide

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for conducting forced degradation studies on the B-cell lymphoma-2 (BCL-2) inhibitor, Venetoclax. These studies are crucial for identifying potential degradation products and establishing the stability-indicating nature of analytical methods, in line with International Conference on Harmonization (ICH) guidelines.

Introduction

Venetoclax is an orally bioavailable, selective inhibitor of the BCL-2 protein, pivotal in the treatment of various hematological malignancies.[1][2][3] Understanding its stability under various stress conditions is a critical aspect of drug development, ensuring the safety and efficacy of the final pharmaceutical product. Forced degradation studies expose the drug substance to conditions more severe than accelerated stability studies to generate degradation products. This information is instrumental in developing and validating stability-indicating analytical methods capable of separating and quantifying the active pharmaceutical ingredient from its potential degradants.[4][5]

Experimental Protocols

Materials and Reagents

- Venetoclax drug substance
- Hydrochloric acid (HCl), 1 M

- Sodium hydroxide (NaOH), 1 M
- Hydrogen peroxide (H₂O₂), 3%
- Dimethyl sulfoxide (DMSO)
- Acetonitrile (ACN)
- Ammonium bicarbonate (NH₄HCO₃)
- Ammonium acetate (CH₃COONH₄)
- Trifluoroacetic acid (TFA)
- High-purity water

Sample Preparation

Due to Venetoclax's poor solubility in aqueous solutions, a suitable solvent system is necessary. A mixture of acetonitrile, dimethyl sulfoxide, and a buffer has been shown to be effective. A recommended solvent is a mixture of ACN:DMSO:buffer (6:3:1, v/v/v).

Forced Degradation Conditions

The following stress conditions are applied to Venetoclax solutions to induce degradation. It is recommended to aim for a degradation of 5-20% of the active pharmaceutical ingredient to produce relevant degradation products.

3.1 Acid Hydrolysis

- Stress Agent: 1 M HCl
- Temperature: 50 °C
- Duration: Up to 14 days, with samples taken at various time points.

3.2 Base Hydrolysis

- Stress Agent: 1 M NaOH

- Temperature: 50 °C
- Duration: Up to 14 days, with samples taken at various time points.

3.3 Oxidative Degradation

- Stress Agent: 3% H₂O₂
- Temperature: 50 °C
- Duration: Up to 14 days, with samples taken at various time points.

3.4 Thermal Degradation

- Condition: Elevated temperature
- Temperature: 50 °C
- Duration: Up to 14 days, with samples taken at various time points. Note: Venetoclax has shown to be relatively stable to thermal stress alone.

3.5 Photolytic Degradation

- Condition: Exposure to light
- Apparatus: SUNTEST instrument or a photostability chamber.
- Duration: As per ICH Q1B guidelines.

Analytical Methodology: Stability-Indicating UHPLC Method

A stability-indicating Ultra-High-Performance Liquid Chromatography (UHPLC) method is essential to separate Venetoclax from its degradation products.

- Instrumentation: A UHPLC system equipped with a UV detector.

- Column: A C18 column (e.g., BEH C18, 1.7 μm , 100 mm \times 2.1 mm) has been found to be effective.
- Mobile Phase:
 - A mobile phase with a pH in the range of 6–8 generally provides good peak shape.
 - Example mobile phases include:
 - A: 10 mM Ammonium bicarbonate (pH 6.0) in Acetonitrile (9:1, v/v)
 - B: 10 mM Ammonium acetate (pH 6.0) in Acetonitrile (9:1, v/v)
 - C: 0.1% (v/v) TFA in Acetonitrile (9:1, v/v)
- Detection: UV detection at an appropriate wavelength.
- Method Validation: The method should be validated for specificity, linearity, accuracy, precision, and robustness as per ICH guidelines.

Characterization of Degradation Products

The structures of the degradation products can be elucidated using various spectroscopic techniques, including:

- High-Resolution Mass Spectrometry (HRMS)
- Nuclear Magnetic Resonance (NMR) spectroscopy
- Infrared (IR) spectroscopy

Data Presentation

The quantitative data from the forced degradation studies should be summarized in a clear and structured format to facilitate comparison.

Table 1: Summary of Forced Degradation Studies of Venetoclax

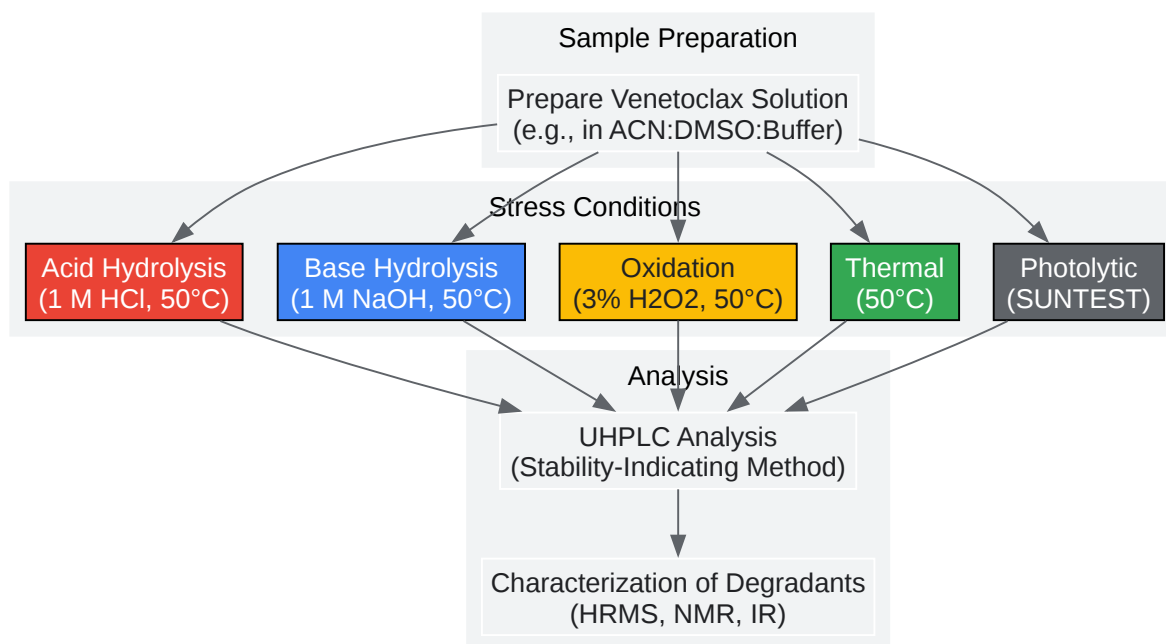
Stress Condition	Reagent/Condition	Temperature (°C)	Duration	Percentage Degradation	Major Degradation Products
Acid Hydrolysis	1 M HCl	50	14 days	Significant degradation (>10%)	A1, A2, A3, A4
Base Hydrolysis	1 M NaOH	50	14 days	Significant degradation (>10%)	B1, B2, B3
Oxidation	3% H ₂ O ₂	50	14 days	Partial degradation (>5%)	Oxidative degradants
Thermal	Heat	50	14 days	Not significant	-
Photolytic	SUNTEST	Ambient	22 hours	To be determined	Photodegradants

Note: Degradation product nomenclature (A1-A4, B1-B3) is based on published studies. It was observed that degradation products A3 and B3 are the same compound.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for conducting forced degradation studies of Venetoclax.

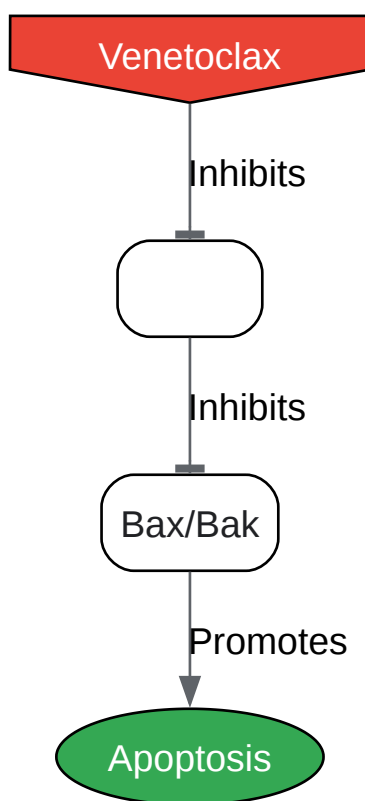


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Caption: Workflow for Forced Degradation of Venetoclax.

Signaling Pathway (Illustrative)

While not directly part of the degradation protocol, understanding the mechanism of action of Venetoclax can be relevant. The following is a simplified representation of the BCL-2 pathway inhibited by Venetoclax.



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Caption: Simplified BCL-2 Apoptosis Pathway.

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References

- 1. On the Stability and Degradation Pathways of Venetoclax under Stress Conditions - PMC [pmc.ncbi.nlm.nih.gov]
- 2. On the Stability and Degradation Pathways of Venetoclax under Stress Conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. RUL - On the stability and degradation pathways of venetoclax under stress conditions [repozitorij.uni-lj.si]

- 4. Development of a Stability-Indicating Analytical Method for Determination of Venetoclax Using AQbD Principles - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
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